

4-Mercaptobenzoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Mercaptobenzoic acid

Cat. No.: B013650

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An in-depth examination of the molecular characteristics, synthesis, and applications of **4-Mercaptobenzoic acid** (4-MBA), a pivotal molecule in nanotechnology, surface chemistry, and drug development.

Core Molecular Information

4-Mercaptobenzoic acid, also known as p-mercaptobenzoic acid, is an organosulfur compound of significant interest in various scientific fields. Its bifunctional nature, featuring both a thiol and a carboxylic acid group, allows it to act as a versatile linker molecule.

Property	Value	Source
Molecular Formula	C ₇ H ₆ O ₂ S	[1][2][3][4][5]
Molecular Weight	154.19 g/mol	[2][3][4]
Alternate Names	p-Mercaptobenzoic acid, 4-Carboxybenzenethiol, 4-Sulfanylbenzoic acid	[1][5]
CAS Number	1074-36-8	[2]

Physicochemical Properties

The distinct chemical groups of 4-MBA govern its physical and chemical behavior, making it suitable for a range of applications.

Property	Value
Melting Point	215-224 °C
Boiling Point	314.3 ± 25.0 °C (Predicted)
Density	1.345 ± 0.06 g/cm ³ (Predicted)

Applications in Research and Development

The unique properties of 4-MBA make it a valuable tool in several areas of research, particularly in the development of novel therapeutic and diagnostic agents.

Nanoparticle Functionalization

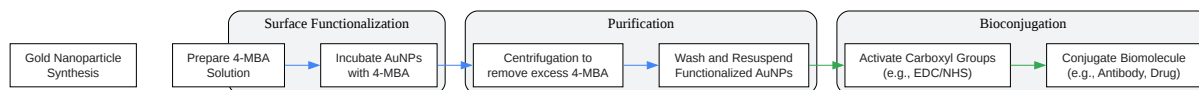
The thiol group of 4-MBA exhibits a high affinity for noble metal surfaces, such as gold and silver. This property is extensively utilized for the functionalization of nanoparticles. The carboxylic acid group then provides a convenient anchor point for the conjugation of biomolecules, including proteins, peptides, and small molecule drugs.

Self-Assembled Monolayers (SAMs)

4-MBA is a common building block for the formation of self-assembled monolayers on various substrates. These highly ordered molecular layers can be used to modify the surface properties of materials, for instance, to control wettability, adhesion, or biocompatibility. In the context of drug delivery, SAMs of 4-MBA derivatives can be used to create responsive surfaces that release a therapeutic agent in response to a specific stimulus.

Experimental Workflow: Functionalization of Gold Nanoparticles

The following diagram outlines a typical workflow for the functionalization of gold nanoparticles (AuNPs) with **4-Mercaptobenzoic acid**, a foundational step for subsequent bioconjugation in drug delivery systems.

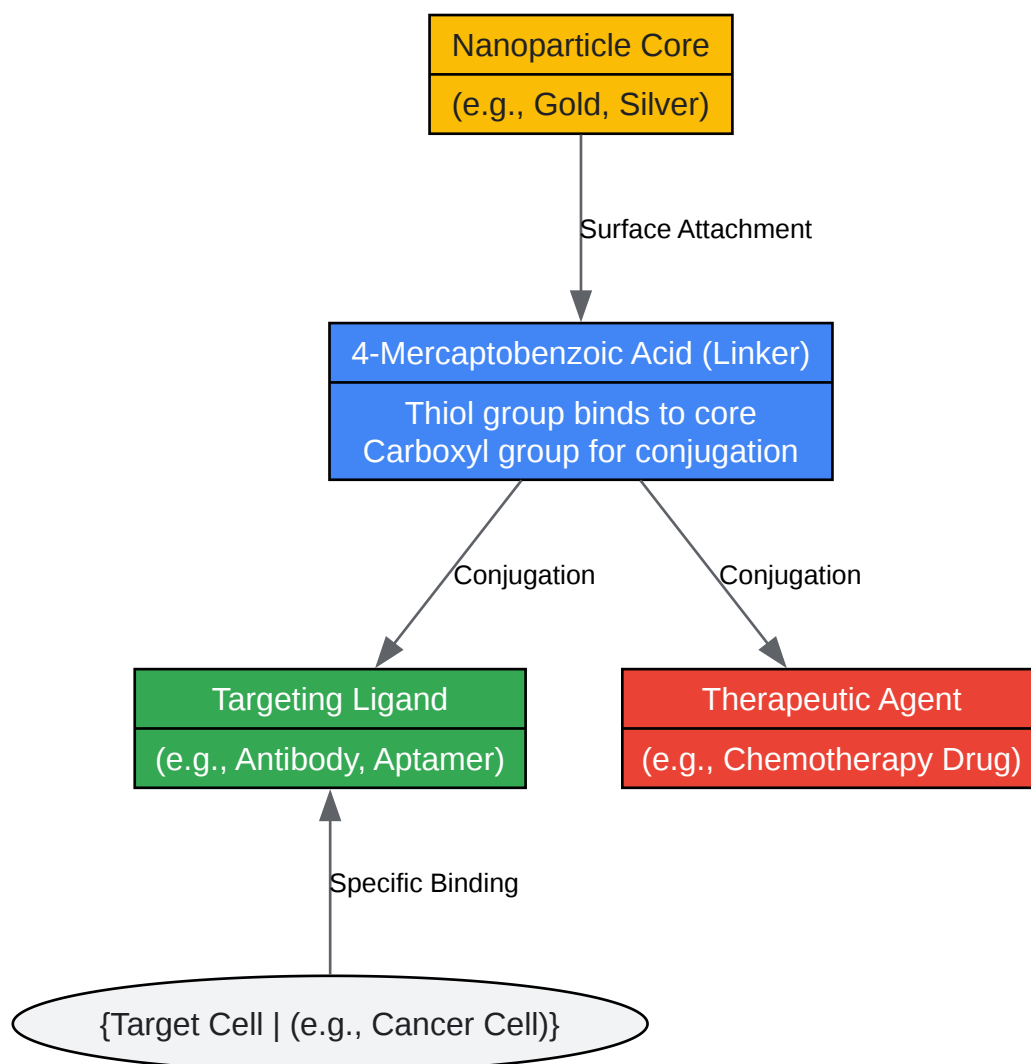


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Workflow for gold nanoparticle functionalization using 4-MBA.

Logical Relationship: Role in Targeted Drug Delivery

The diagram below illustrates the logical relationship of **4-Mercaptobenzoic acid** as a linker in a targeted drug delivery system.



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Role of 4-MBA as a linker in targeted drug delivery.

Experimental Protocols

A detailed experimental protocol for the functionalization of gold nanoparticles with 4-MBA is outlined below. This protocol is a representative example and may require optimization based on specific nanoparticle characteristics and downstream applications.

Objective: To functionalize pre-synthesized gold nanoparticles with **4-Mercaptobenzoic acid**.

Materials:

- Gold nanoparticle solution (e.g., 10-20 nm diameter)

- **4-Mercaptobenzoic acid (4-MBA)**

- Ethanol
- Deionized water
- pH meter
- Centrifuge

Procedure:

- Preparation of 4-MBA Solution:
 - Prepare a 1 mM solution of 4-MBA in ethanol. Ensure complete dissolution.
- Functionalization:
 - To 10 mL of the gold nanoparticle solution, add the 1 mM 4-MBA solution dropwise while stirring. The final concentration of 4-MBA should be optimized, but a starting point is a 1000-fold molar excess relative to the gold nanoparticles.
 - Allow the reaction to proceed for at least 12 hours at room temperature with continuous stirring to ensure the formation of a stable self-assembled monolayer.
- Purification:
 - Centrifuge the solution to pellet the functionalized nanoparticles. The centrifugation speed and time will depend on the size of the nanoparticles.
 - Remove the supernatant, which contains unbound 4-MBA.
 - Resuspend the nanoparticle pellet in deionized water.
 - Repeat the centrifugation and resuspension steps at least three times to ensure complete removal of excess 4-MBA.
- Characterization:

- The successful functionalization can be confirmed by techniques such as UV-Vis spectroscopy (observing a shift in the surface plasmon resonance peak), Fourier-transform infrared spectroscopy (FTIR) (identifying the characteristic peaks of 4-MBA), and dynamic light scattering (DLS) (measuring the change in hydrodynamic diameter).

This technical guide provides a foundational understanding of **4-Mercaptobenzoic acid** for researchers and professionals in drug development and related fields. Its versatile chemical nature and established role in nanotechnology underscore its continued importance in the advancement of biomedical science.

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